

Cyanine5.5 Phosphoramidite, 5'-Terminal: Technical Synthesis & Application Guide

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Compound of Interest

Compound Name: *Cyanine5.5 phosphoramidite, 5'-terminal*

Cat. No.: *B14761627*

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Executive Summary

Cyanine5.5 (Cy5.[1][2][3][4][5][6]5) phosphoramidite is a specialized non-nucleosidic reagent designed for the 5'-terminal labeling of oligonucleotides. Operating within the near-infrared (NIR) window (Excitation: ~694 nm, Emission: ~710 nm), it is a critical tool in drug development for in vivo imaging, reducing background autofluorescence inherent in biological tissues.

This guide provides a rigorous technical framework for the incorporation, deprotection, and quality control of Cy5.5-labeled oligonucleotides. It addresses the specific chemical sensitivities of the polymethine dye structure, particularly its susceptibility to degradation during standard ammonolysis, and prescribes "Ultramild" or controlled deprotection strategies to ensure probe integrity.[7]

Chemical & Photophysical Profile

The Cy5.5 fluorophore is an indodicarbocyanine derivative.[5] Unlike standard visible dyes (e.g., FAM, HEX), its emission in the NIR spectrum allows for deep tissue penetration, making it indispensable for biodistribution studies of therapeutic oligonucleotides (ASOs, siRNAs).

Table 1: Technical Specifications

Property	Value	Notes
Molecule Type	5'-Terminal Phosphoramidite	Non-nucleosidic; typically MMT-protected
Excitation Max	694 nm	Near-Infrared (NIR)
Emission Max	710 nm	Low tissue autofluorescence interference
Extinction Coeff. ^{[2][3][4][8][9]} ()	~198,000 L/mol ^{[2][4]} ·cm	High molar absorptivity
Quantum Yield	~0.20	Environment dependent
Solubility	Anhydrous Acetonitrile (ACN)	Maintain anhydrous conditions (<30 ppm water)
Coupling Efficiency	>95% (Optimized)	Requires extended coupling time
Trityl Monitor	Monomethoxytrityl (MMT)	Yellow cation (distinct from Orange DMT)

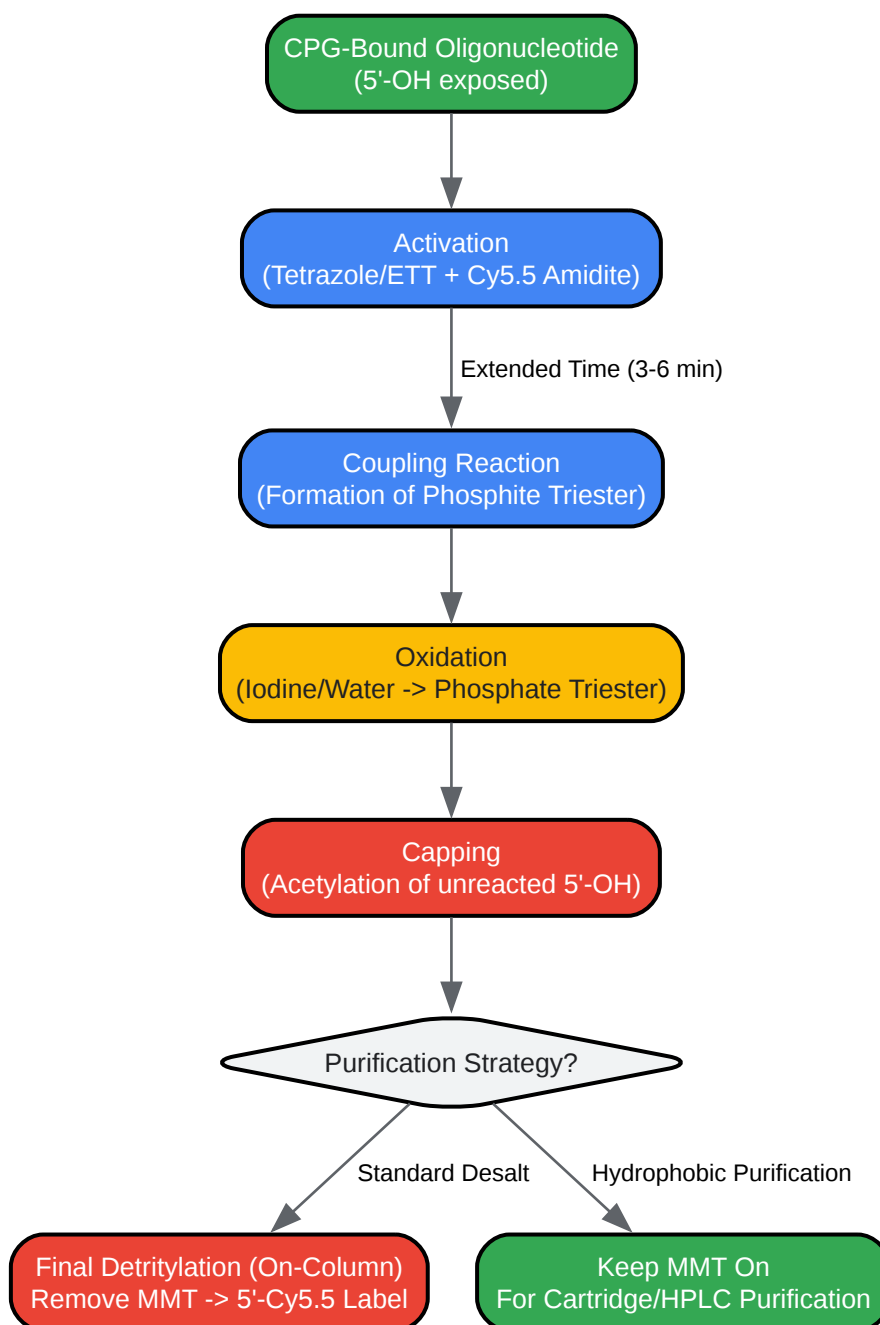
Mechanism of Solid-Phase Incorporation

The incorporation of Cy5.5 occurs via standard phosphoramidite chemistry but requires modified cycle parameters due to the steric bulk of the cyanine dye and the lability of the polymethine chain.

The 5'-Labeling Cycle

Unlike nucleoside amidites, the Cy5.5 reagent is added as the final step.^[10] The protecting group is typically Monomethoxytrityl (MMT) rather than Dimethoxytrityl (DMT). The MMT group is more stable, preventing premature loss during synthesis, but requires careful monitoring during the final deblocking step if cartridge purification is intended.

Figure 1: Optimized 5'-Cy5.5 Synthesis Workflow



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Caption: Logical flow of the solid-phase synthesis cycle specifically adapted for Cy5.5 incorporation. Note the critical decision point regarding MMT removal based on purification needs.

Experimental Protocols

Synthesis Parameters[11]

- Diluent: Anhydrous Acetonitrile (ACN).[\[11\]](#)[\[12\]](#)
- Concentration: 0.1 M recommended (standard is 0.05 M, but higher concentration drives reaction for bulky modifiers).
- Coupling Time: 3 to 6 minutes. Do not use standard nucleoside coupling times (usually <2 min). The steric hindrance of the cyanine ring system slows the kinetics of the phosphoramidite-hydroxyl reaction.
- Oxidation: 0.02 M Iodine is standard.[\[7\]](#)[\[11\]](#)
- Capping: Standard Cap A/Cap B reagents.

Deprotection (CRITICAL STEP)

Cyanine dyes are susceptible to degradation by nucleophilic attack on the polymethine chain when exposed to strong bases at high temperatures. Avoid standard ammonolysis (55°C for 16h).

Method A: Ultramild Chemistry (Recommended)

Use "Ultramild" phosphoramidites (Pac-dA, Ac-dC, iPr-Pac-dG) for the oligonucleotide sequence.

- Reagent: 0.05 M Potassium Carbonate (K_2CO_3) in Methanol.
- Conditions: 4 hours at Room Temperature (RT).
- Outcome: Complete deprotection of bases with minimal degradation of Cy5.5.

Method B: AMA Deprotection (Fast)

If Ultramild amidites were not used.

- Reagent: Ammonium Hydroxide / 40% Aqueous Methylamine (1:1 v/v).
- Conditions: 2 hours at Room Temperature.
- Warning: Do not heat. Heating AMA will rapidly degrade Cy5.5.

Method C: Standard Ammonia (Compromise)

- Reagent: Concentrated Ammonium Hydroxide (30%).
- Conditions: 24–36 hours at Room Temperature.
- Note: Yield will be lower than Ultramild methods due to slow hydrolysis of the dye.

Purification

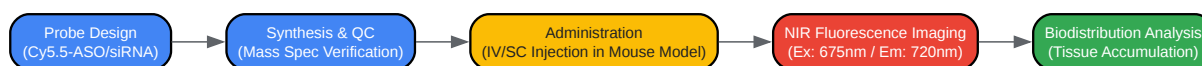
- HPLC: Use a neutral pH buffer system (TEAA). Cy5.5 is hydrophobic; the labeled oligo will elute significantly later than unlabeled failure sequences.
- Cartridge (MMT-On): If the MMT group was retained, use a C18 cartridge. The MMT group is acid-labile but requires careful handling. Wash with dilute TFA (2%) to remove the MMT after loading and washing the column. The MMT cation is yellow, serving as a visual confirmation of the label.

Applications in Drug Development

In Vivo Imaging

Cy5.5 is the gold standard for optical imaging of antisense oligonucleotides (ASOs) and siRNA biodistribution. Its emission at 710 nm avoids the high autofluorescence of hemoglobin and water found below 600 nm.

Figure 2: In Vivo Imaging Workflow



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Caption: Operational workflow for utilizing Cy5.5-labeled oligonucleotides in preclinical biodistribution studies.

qPCR and FRET

- Quencher Pairing: For TaqMan probes, Cy5.5 (5'-end) is effectively quenched by Iowa Black RQ or Black Hole Quencher 2/3 (BHQ-2/3) at the 3'-end.
- Multiplexing: Its distinct spectral signature allows it to be used alongside FAM, HEX, and ROX in 4-plex or 5-plex assays.

Troubleshooting & Best Practices

Issue	Probable Cause	Corrective Action
Low Coupling Yield	Steric hindrance or wet reagents.	Increase coupling time to 6 mins. Ensure ACN is <30 ppm water.
Loss of Fluorescence	Dye degradation during deprotection. [11]	Switch to Ultramild chemistry (K ₂ CO ₃ /MeOH). [11] Never heat in Ammonia.
No Product Peak (HPLC)	Failed synthesis or MMT issues.	Check MMT color (Yellow) during deblocking. [7] Verify coupling efficiency of the step prior to Cy5.5.
Multiple Peaks (HPLC)	Incomplete deprotection or dye isomers.	Cy dyes often show doublets due to diastereomers (if chiral centers exist in linkers) or partial degradation. Verify mass via ESI-MS.

References

- Glen Research. Cyanine 5 Phosphoramidite and Supports. (Technical Monograph). Retrieved from [\[Link\]](#)
- National Institutes of Health (NIH). Synthesis of Substituted Cy5 Phosphoramidite Derivatives. (PMC Article). Retrieved from [\[Link\]](#)

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Sources

- 1. Cy5.5 Fluorescent Dye Oligonucleotide Labeling [biosyn.com]
- 2. Cyanine 5.5 phosphoramidite, 5'-terminal (A270158) | [Antibodies.com](https://antibodies.com) [antibodies.com]
- 3. Cyanine5.5 phosphoramidite, 5'-terminal | [BroadPharm](https://broadpharm.com) [broadpharm.com]
- 4. lumiprobe.com [lumiprobe.com]
- 5. Which cyanine dyes can be used for in vivo imaging applications? | [AAT Bioquest](https://aatbio.com) [aatbio.com]
- 6. Fluorescence imaging of MALAT1 expression using a Cy5.5-labeled antisense oligonucleotide in lung cancer and epidermal carcinoma cells - [PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- 7. glenresearch.com [glenresearch.com]
- 8. Cyanine5 phosphoramidite | [BroadPharm](https://broadpharm.com) [broadpharm.com]
- 9. alfa-chemclinx.com [alfa-chemclinx.com]
- 10. lumiprobe.com [lumiprobe.com]
- 11. Cambio - Excellence in Molecular Biology [cambio.co.uk]
- 12. Standard Protocol for Solid-Phase Oligonucleotide Synthesis using Unmodified Phosphoramidites | [LGC](https://lgc.com), [Biosearch Technologies](https://biosearchtech.com) [biosearchtech.com]
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